

Proper Disposal of Chlorobenzilate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Chlorobenzilate

Cat. No.: B1668790

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Chlorobenzilate**, a pesticide classified as a probable human carcinogen and a persistent organic pollutant. Researchers, scientists, and drug development professionals must adhere to these procedures to ensure personal safety and environmental protection.

Chlorobenzilate, also known as Ethyl-4,4'-dichlorobenzilate, was historically used as an acaricide for mite control on citrus and other fruit trees.[1][2] Due to its potential carcinogenic effects in mice, its use has been banned in the United States and the European Union.[1][2] As a hazardous waste (EPA hazardous waste number U038), its disposal is strictly regulated.[3]

Spill and Emergency Procedures

In the event of a spill or leak of **Chlorobenzilate**, the following steps must be taken immediately:

- **Evacuate and Secure the Area:** Restrict access to the spill area to essential personnel wearing appropriate personal protective equipment.[3]
- **Eliminate Ignition Sources:** If the spilled material is a liquid formulation, extinguish any open flames or potential sources of sparks.[4]
- **Contain the Spill:**

- For liquid spills: Absorb the material using vermiculite, dry sand, earth, or a similar non-combustible absorbent.[3][4]
- For solid spills: Dampen the solid material with 60-70% ethanol to minimize dust generation.[4]
- Collect and Containerize: Carefully place the absorbed or dampened material into sealed, properly labeled containers for disposal.[3][4]
- Decontaminate the Area: Wash all contaminated surfaces with 60-70% ethanol, followed by a thorough washing with soap and water.[4]
- Ventilate: After cleanup is complete, ensure the area is well-ventilated.[4]
- Do Not Dispose in Sewer: Under no circumstances should **Chlorobenzilate** or contaminated materials be washed into the sewer system.[4]

Recommended Disposal Methods

The primary and most recommended method for the disposal of **Chlorobenzilate** is incineration.[3][5] This process should be carried out in a specialized facility equipped with an effluent gas scrubber to neutralize the hydrogen chloride gas produced during combustion.[3]

Disposal Method	Key Parameters	Efficacy
Incineration	Temperature: > 1200 °C, Dwell Time: 1-2 seconds	High, effective destruction of the compound
Land Disposal	Requires consultation with environmental regulatory agencies	Not a preferred method due to persistence

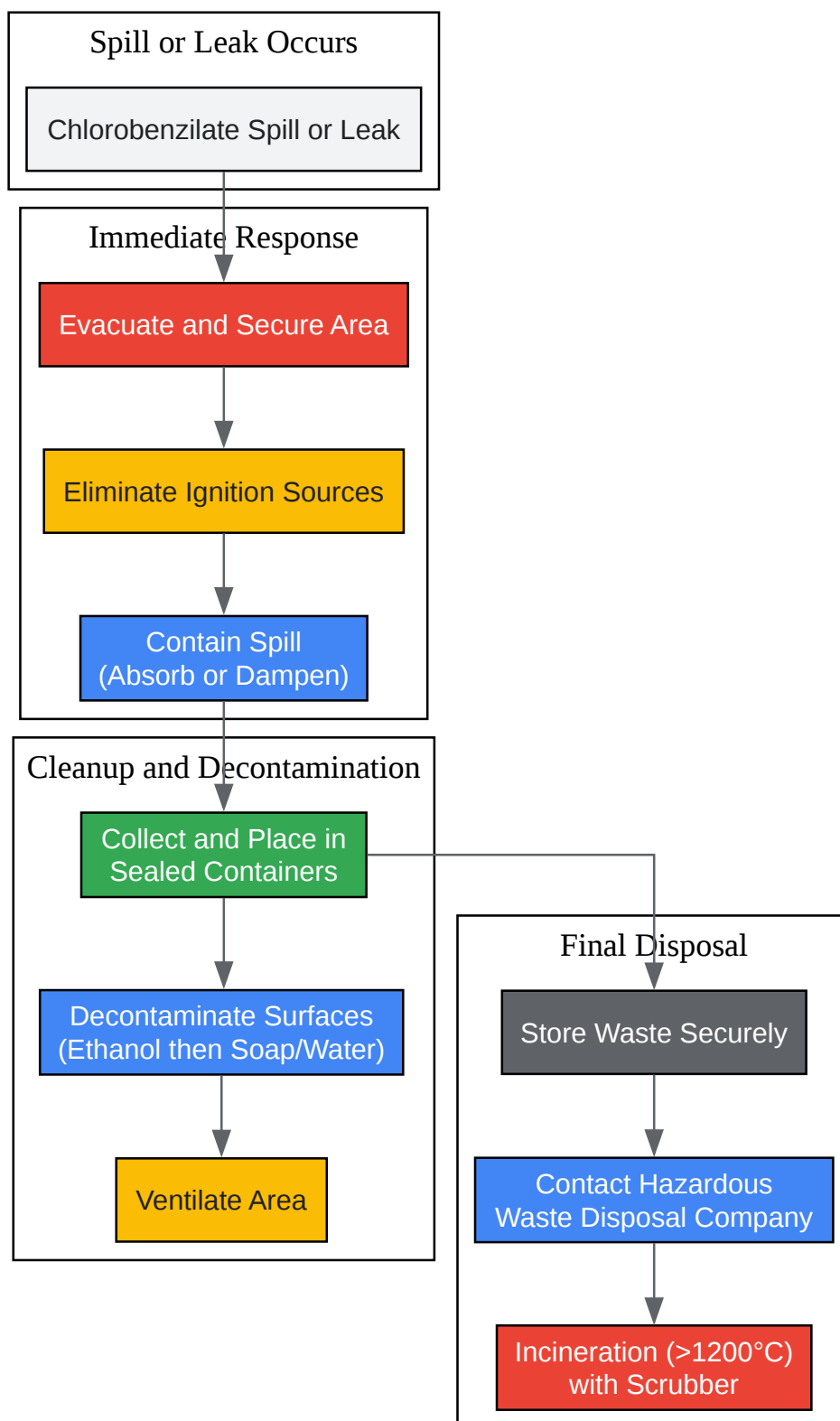
Generators of waste containing **Chlorobenzilate** (in quantities equal to or greater than 100 kg/month) must comply with USEPA regulations regarding the storage, transportation, treatment, and disposal of this hazardous waste.[3]

Experimental Protocols

While specific experimental protocols for the disposal of **Chlorobenzilate** are not detailed in the provided search results, the general procedure for handling and preparing the waste for incineration is as follows:

- Segregation: Isolate **Chlorobenzilate** waste from other chemical waste streams to avoid incompatible mixtures.
- Containerization:
 - Liquid Waste: Collect in properly labeled, sealed containers. For added safety, place these containers inside a secondary plastic bag that is also sealed and labeled.[\[3\]](#)
 - Solid Waste (including contaminated labware): Place in a sealed, labeled bag.[\[3\]](#) Broken glassware should be decontaminated with a solvent or through chemical destruction before disposal.[\[3\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name "**Chlorobenzilate**," and any other required hazard warnings.
- Storage: Store the sealed waste containers in a designated, secure area away from incompatible materials such as strong acids and bases.[\[4\]](#)
- Arrangement for Disposal: Contact a licensed hazardous waste disposal company to arrange for the transportation and incineration of the **Chlorobenzilate** waste.

Disposal Workflow



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